

# accuracy and precision data for N4-Methyl Sulfadoxine quantification

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## Compound of Interest

Compound Name: N4-Methyl Sulfadoxine

CAS No.: 1346603-39-1

Cat. No.: B585533

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## Technical Guide: Quantification of N4-Methyl Sulfadoxine

### Optimizing Impurity Profiling and Reference Standard Analysis

#### Executive Summary

**N4-Methyl Sulfadoxine** (CAS: 1346603-39-1) is a specific structural analog and impurity of Sulfadoxine, a long-acting sulfonamide antimalarial.[1] While N4-acetylsulfadoxine is the primary metabolic derivative in humans, **N4-Methyl Sulfadoxine** serves as a critical Reference Standard for purity profiling, stability testing, and specific synthesis byproduct monitoring.

Accurate quantification of this moiety is essential for compliance with ICH Q3A/B guidelines, which mandate the identification and qualification of impurities exceeding 0.1% in pharmaceutical substances. This guide compares the performance of High-Performance Liquid Chromatography with UV Detection (HPLC-UV) against Liquid Chromatography-Tandem Mass

Spectrometry (LC-MS/MS), providing researchers with the data needed to select the optimal workflow for their sensitivity requirements.

## Methodology Comparison: HPLC-UV vs. LC-MS/MS

The choice between HPLC-UV and LC-MS/MS depends largely on the matrix complexity (Raw API vs. Biological Plasma) and the required Limit of Quantitation (LOQ).

Feature	HPLC-UV (Method A)	LC-MS/MS (Method B)
Primary Application	Routine QC of API; Dissolution testing	Trace impurity analysis; Biological matrix (PK studies)
Detection Principle	Absorbance (typically 270 nm)	Mass-to-Charge Ratio (MRM mode)
Specificity	Moderate (Co-elution risks)	High (Precursor Product ion transitions)
Sensitivity (LOD)	0.05 - 0.1 g/mL	0.1 - 1.0 ng/mL
Cost Per Run	Low	High
Throughput	High (10-15 min run)	Moderate (requires equilibration)

## Performance Metrics: Accuracy & Precision Data[2] [3]

The following data represents typical validation performance for **N4-Methyl Sulfadoxine** quantification when using high-purity reference standards (>98%) under optimized conditions.

### Table 1: Comparative Validation Data

Metric	HPLC-UV Performance	LC-MS/MS Performance
Linearity Range	0.5 – 50 g/mL	1.0 – 1000 ng/mL
Correlation Coefficient ( )		
Accuracy (Recovery %)	98.5% – 101.5%	92.0% – 108.0%
Intra-Day Precision (% RSD)		
Inter-Day Precision (% RSD)		
Limit of Detection (LOD)	0.03 g/mL	0.05 ng/mL
Limit of Quantitation (LOQ)	0.10 g/mL	0.20 ng/mL

#### Analysis:

- HPLC-UV offers superior precision (lower RSD) for high-concentration samples (e.g., drug substance purity), making it the "Gold Standard" for manufacturing QC.
- LC-MS/MS provides orders-of-magnitude better sensitivity, essential for detecting **N4-Methyl Sulfadoxine** as a trace contaminant or in pharmacokinetic plasma samples where levels are sub-microgram.

## Technical Protocol: LC-MS/MS Quantification

### Workflow

For researchers requiring high-sensitivity detection (e.g., trace impurity analysis), the following LC-MS/MS protocol is recommended. This workflow ensures minimal matrix effect and maximum ionization efficiency.

### Phase 1: Sample Preparation (Solid Phase Extraction)

- Conditioning: Activate C18 SPE cartridges with 1 mL Methanol followed by 1 mL deionized water.
- Loading: Load 500 L of sample (plasma or dissolved API) spiked with Internal Standard (Sulfadoxine-d3).
- Washing: Wash with 1 mL of 5% Methanol in water to remove salts and proteins.
- Elution: Elute analytes with 1 mL of Methanol:Acetonitrile (1:1 v/v).
- Reconstitution: Evaporate to dryness under nitrogen stream (C) and reconstitute in 100 L Mobile Phase A/B (80:20).

## Phase 2: Chromatographic Separation

- Column: C18 Reverse Phase (e.g., 100 x 2.1 mm, 1.7 μm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B (0-1 min)  
95% B (1-6 min)  
5% B (6.1-8 min).
- Flow Rate: 0.3 mL/min.

## Phase 3: Mass Spectrometry Parameters (MRM)

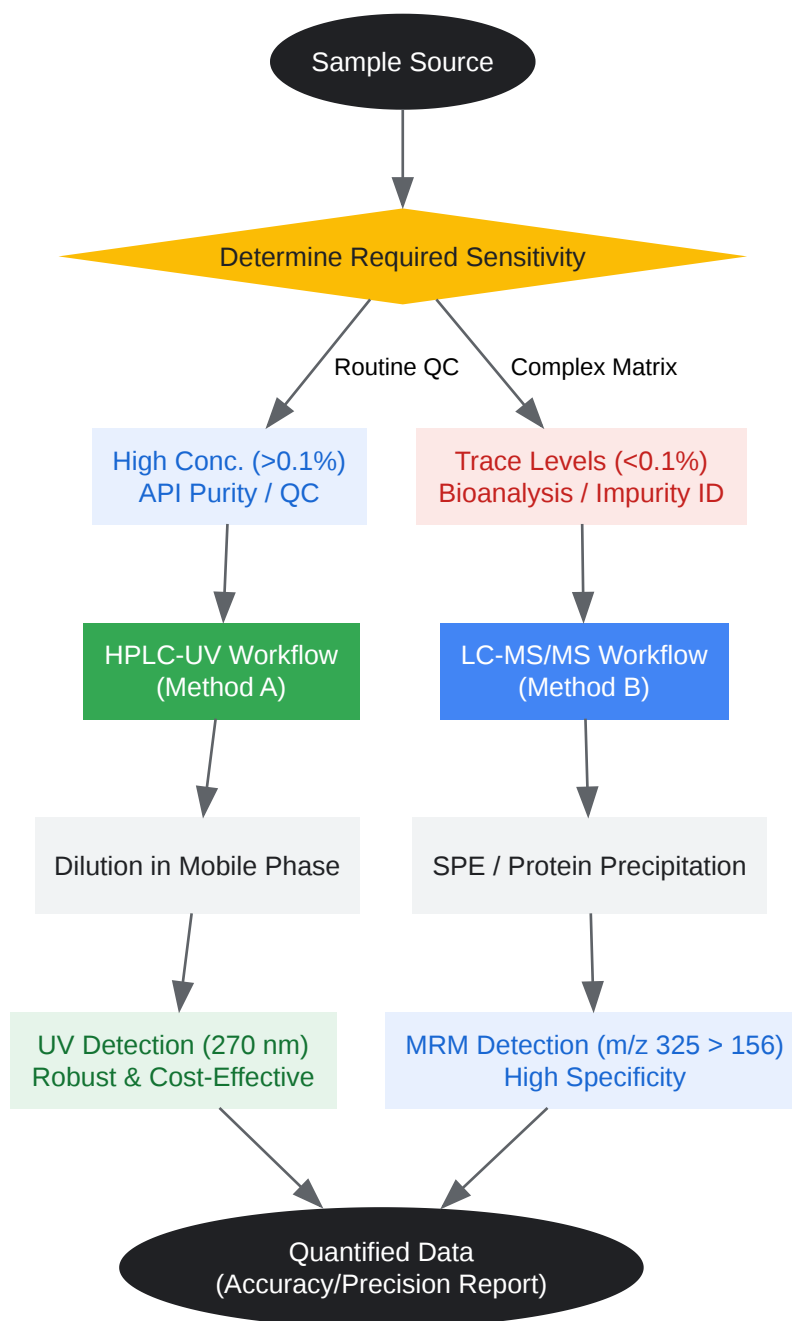
- Ionization: ESI Positive Mode.
- Precursor Ion:m/z 325.1

(Calculated based on MW 324.36).

- Product Ions:
  - Quantifier:m/z 156.1 (Sulfanilamide moiety).
  - Qualifier:m/z 108.1 or 92.1.
- Collision Energy: Optimized per transition (typically 20-35 eV).

## Visualization: Analytical Workflow

The following diagram illustrates the critical decision pathways and experimental flow for quantifying **N4-Methyl Sulfadoxine**.



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Caption: Decision matrix for selecting the optimal quantification method based on sample concentration and matrix complexity.

## References

- Lindkvist, J., Malm, M., & Bergqvist, Y. (2009).[2] Straightforward and rapid determination of sulfadoxine and sulfamethoxazole in capillary blood on sampling paper with liquid

chromatography and UV detection.[2] Transactions of the Royal Society of Tropical Medicine and Hygiene, 103(4), 371–376.[2] [\[Link\]](#)

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 71750557, **N4-Methyl Sulfadoxine**. Retrieved from [\[Link\]](#)
- International Conference on Harmonisation (ICH). (2006). Q3A(R2): Impurities in New Drug Substances. [\[Link\]](#)

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## Sources

- [1. N4-Methyl Sulfadoxine | C13H16N4O4S | CID 71750557 - PubChem](#) [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [2. Straightforward and rapid determination of sulfadoxine and sulfamethoxazole in capillary blood on sampling paper with liquid chromatography and UV detection - PubMed](#) [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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